

An In-depth Technical Guide to the Physical Properties of Cyclohexanecarboxylic Anhydride

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Compound of Interest

Compound Name: Cyclohexanecarboxylic anhydride

Cat. No.: B1346952

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This guide provides a comprehensive overview of the key physical properties of **cyclohexanecarboxylic anhydride** for researchers, scientists, and professionals in drug development. The information presented is grounded in established scientific principles and supported by authoritative sources to ensure accuracy and reliability.

Introduction: Understanding the Significance of Physical Properties

Cyclohexanecarboxylic anhydride (CAS No. 22651-87-2) is a valuable reagent in organic synthesis, finding applications in the production of polymers and various chemical intermediates.^[1] A thorough understanding of its physical properties is paramount for its effective and safe handling, application in synthetic protocols, and for the purification of reaction products. These properties dictate the conditions required for storage, reaction setup, and work-up procedures, directly impacting the efficiency, scalability, and safety of a chemical process. This guide delves into the critical physical parameters of **cyclohexanecarboxylic anhydride**, offering both established data and the experimental rationale for their determination.

Core Physical and Chemical Identifiers

Precise identification of a chemical substance is the foundation of any scientific investigation. The following table summarizes the key identifiers for **cyclohexanecarboxylic anhydride**.

Identifier	Value	Source(s)
Chemical Name	Cyclohexanecarboxylic anhydride	[1][2]
Synonyms	Cyclohexanecarboxylic acid anhydride, NSC 75109	[1][2]
CAS Number	22651-87-2	[1][2]
Molecular Formula	C ₁₄ H ₂₂ O ₃	[1][2]
Molecular Weight	238.33 g/mol	[3]
Appearance	Colorless to almost colorless clear liquid	[3]

Tabulated Physical Properties

The following table presents a summary of the key physical properties of **cyclohexanecarboxylic anhydride**. These values are essential for designing and executing experiments, as well as for computational modeling and safety assessments.

Property	Value	Source(s)
Boiling Point	156 °C at 0.7 mmHg	[4]
356.9 °C at 760 mmHg	[2]	
Density	1.05 g/cm ³ (at 20°C)	[3]
1.082 g/cm ³	[2]	
Refractive Index (n _D)	1.48	[3]
1.4740 - 1.4780	[2]	
Flash Point	161 °C	[3]
Vapor Pressure	2.82E-05 mmHg at 25°C	[2]
Solubility	Moderately soluble in organic solvents.	[1]

Note: Discrepancies in reported values can arise from variations in experimental conditions and purity of the sample.

Experimental Determination of Physical Properties: The "Why" Behind the "How"

Understanding the methodologies used to determine these physical properties is crucial for appreciating the data's context and limitations. The following sections detail the principles and steps for measuring key parameters.

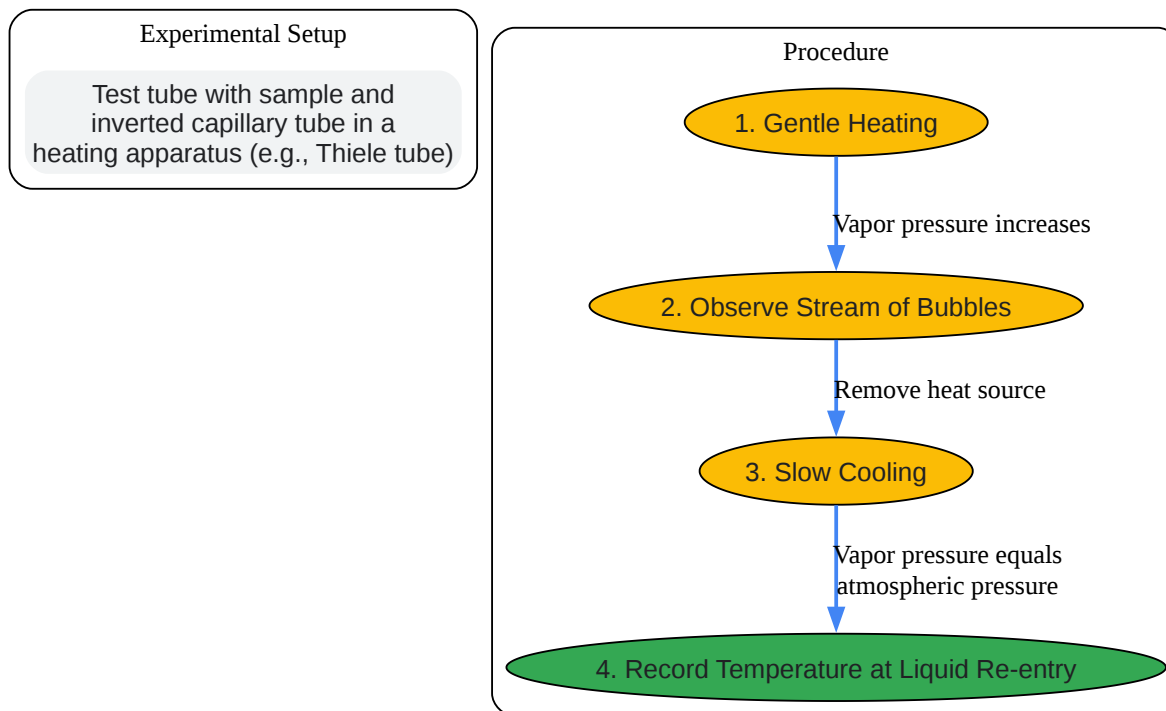
Boiling Point Determination

The boiling point is a fundamental property that informs distillation conditions for purification and helps in assessing a compound's volatility.

This method is favored for its simplicity and requirement of a small sample volume.

- **Sample Preparation:** A small amount of the liquid is placed in a test tube. A capillary tube, sealed at one end, is inverted and placed into the liquid.
- **Heating:** The test tube is gently heated in a controlled manner, often using a Thiele tube or a melting point apparatus with a heating block.
- **Observation:** As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube. This occurs as the vapor pressure of the liquid exceeds the pressure inside the capillary.
- **Cooling and Measurement:** The heat source is removed, and the apparatus is allowed to cool slowly. The boiling point is the temperature at which the liquid just begins to be drawn back into the capillary tube.^{[5][6]}

Causality and Trustworthiness: This method is self-validating because the boiling point is observed as an equilibrium state. The point at which the liquid re-enters the capillary signifies that the vapor pressure of the sample is equal to the external atmospheric pressure, the definition of the boiling point. The slow cooling ensures an accurate reading at this equilibrium.



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Caption: Workflow for Boiling Point Determination via the Capillary Method.

Density Measurement

Density is a critical parameter for converting between mass and volume, essential for reagent measurement and reaction stoichiometry.

The pycnometer method is a highly accurate technique for determining the density of liquids.

- **Calibration:** The mass of a clean, dry pycnometer (a glass flask with a precise volume) is accurately measured. It is then filled with a reference liquid of known density (e.g., deionized water) at a specific temperature, and its mass is measured again.

- **Sample Measurement:** The pycnometer is emptied, dried, and filled with the **cyclohexanecarboxylic anhydride** at the same temperature. The mass is then measured.
- **Calculation:** The density of the sample is calculated using the masses and the known density of the reference liquid.^[7]^[8]

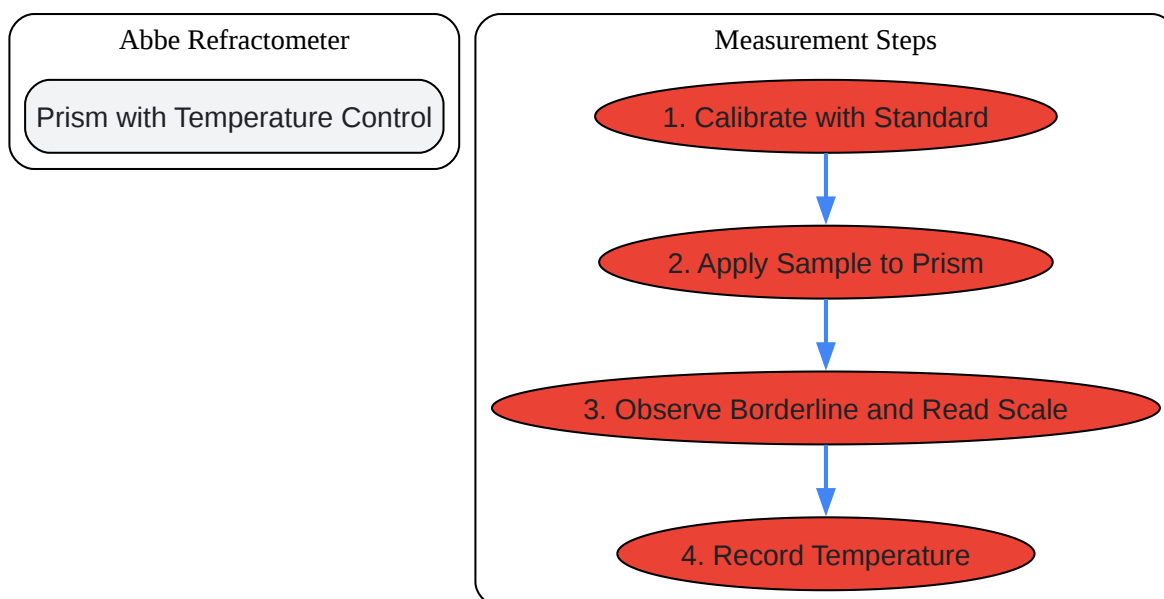
Causality and Trustworthiness: The high accuracy of this method stems from the precisely known volume of the pycnometer. By using a reference liquid, any minor inaccuracies in the flask's volume are accounted for in the calibration step. Maintaining a constant temperature is critical, as density is temperature-dependent.

Refractive Index Measurement

The refractive index is a characteristic property of a substance and is highly sensitive to purity. It is a quick and non-destructive method for quality control.

- **Calibration:** The refractometer is calibrated using a standard liquid with a known refractive index.
- **Sample Application:** A few drops of **cyclohexanecarboxylic anhydride** are placed on the prism of the refractometer.
- **Measurement:** The instrument's light source is adjusted, and the eyepiece is focused until a clear borderline between light and dark fields is observed. The refractive index is read directly from the instrument's scale.
- **Temperature Control:** The temperature of the prisms should be controlled and recorded, as the refractive index is temperature-dependent.^[9]^[10]

Causality and Trustworthiness: The principle behind this measurement is Snell's Law, which relates the angle of incidence and refraction of light as it passes from one medium to another. The refractometer precisely measures this angle, which is directly related to the refractive index of the sample. Calibration with a known standard ensures the accuracy of the instrument.



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Caption: Key Steps in Measuring Refractive Index with an Abbe Refractometer.

Spectroscopic Data

Spectroscopic analysis provides insight into the molecular structure of a compound.

Infrared (IR) Spectroscopy

The IR spectrum of a mixture containing **cyclohexanecarboxylic anhydride** shows characteristic peaks for the anhydride functional group. Key absorptions are expected for the C=O stretching vibrations. Anhydrides typically show two distinct carbonyl stretching bands due to symmetric and asymmetric stretching modes. These are generally observed in the regions of 1830-1800 cm^{-1} and 1775-1740 cm^{-1} . The spectrum of a mixture containing benzoic **cyclohexanecarboxylic anhydride** and **cyclohexanecarboxylic anhydride** exhibited strong absorptions around 1806 cm^{-1} and 1731 cm^{-1} .^[11] Additionally, C-H stretching vibrations from the cyclohexane rings would be expected around 2935 and 2857 cm^{-1} .^[11]

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for elucidating the carbon-hydrogen framework of a molecule.

- ^{13}C NMR: In a ^{13}C NMR spectrum of a mixture containing **cyclohexanecarboxylic anhydride**, characteristic signals for the carbonyl carbons are expected to appear significantly downfield.[11] For the mixture, signals were observed at 171.4 ppm.[11] The carbons of the cyclohexane rings would appear further upfield, with signals observed at 44.1, 28.4, 25.5, and 25.1 ppm.[11]
- ^1H NMR: While a dedicated ^1H NMR spectrum for pure **cyclohexanecarboxylic anhydride** is not readily available in the cited literature, the spectrum of a mixture containing it showed complex multiplets for the cyclohexane protons.[11] Specifically, a multiplet was observed at 2.57 ppm, and others between 1.24 and 2.05 ppm.[11]

Safety and Handling

Cyclohexanecarboxylic anhydride is known to cause skin and serious eye irritation.[3] It is also moisture-sensitive.[3] Therefore, it should be handled in a well-ventilated area, and appropriate personal protective equipment, including gloves and safety glasses, should be worn.[3] It is recommended to store the compound under an inert atmosphere in a cool, dark place.[3]

Conclusion

The physical properties of **cyclohexanecarboxylic anhydride** are well-defined and critical for its use in research and development. This guide has provided a detailed overview of these properties, the experimental methodologies for their determination, and the underlying scientific principles that ensure the reliability of these measurements. By understanding these fundamental characteristics, researchers can more effectively and safely utilize this important chemical reagent.

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